

ester composition of POE (20) lanolin derivatives

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Compound Focus: POE (20) lanolin

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Understanding Ethoxylated Lanolin Derivatives

Ethoxylation modifies lanolin by adding ethylene oxide (EO) chains, creating water-soluble surfactants with emulsifying, solubilizing, and cleansing properties [1]. The "POE" (Polyoxyethylene) number indicates the average number of ethylene oxide units; for example, "POE (20)" would denote an average of 20 EO units.

While specific data for POE (20) is unavailable, the technical data for **Lanis PEG 75** (a lanolin derivative with an average of 75 EO units) illustrates the characteristics of this derivative class [1].

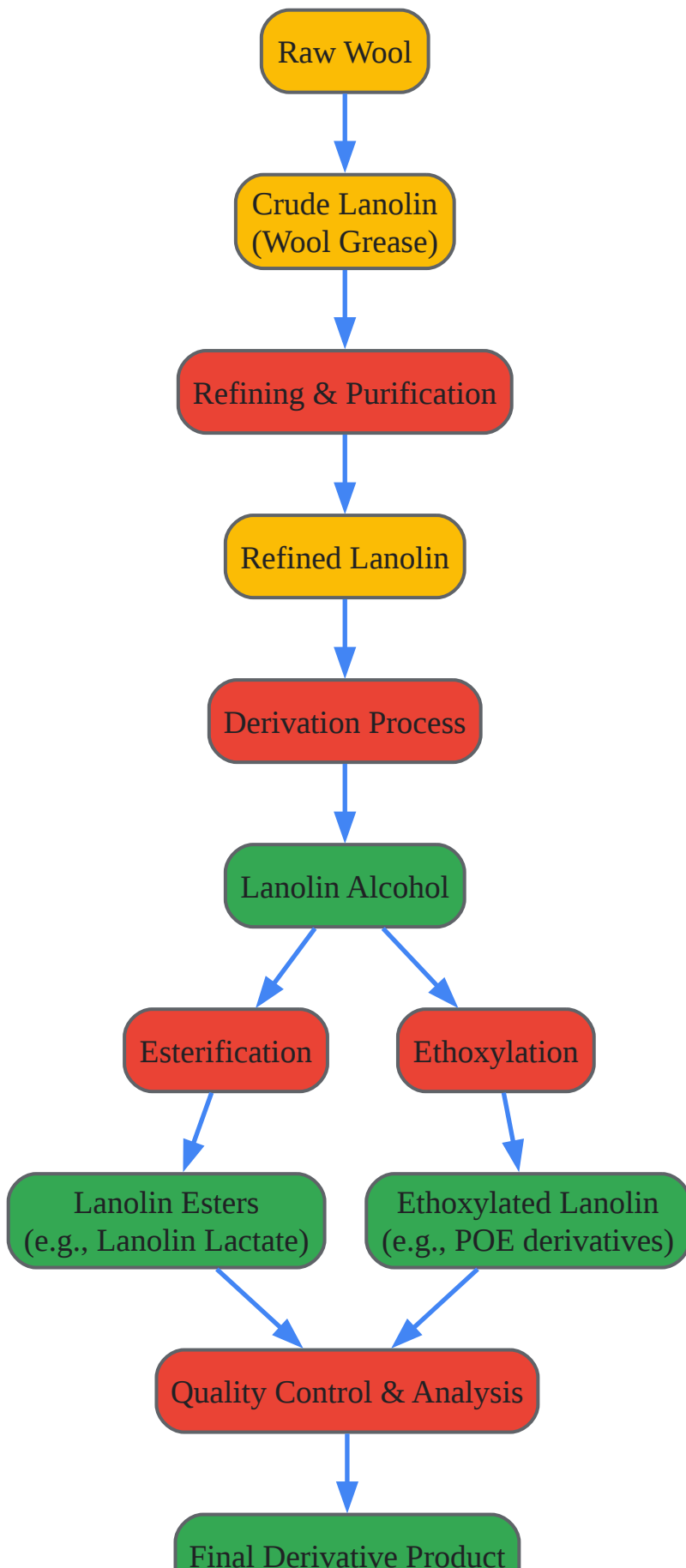
Characteristic	Specification for Lanis PEG 75 (Solid Form)
Form	Flaky wax, yellow to amber [1]
Odor	Faint, distinctive [1]
Average EO Units	75 [1]
Average Molecular Weight	~4000 Daltons [1]
Water Solubility	Soluble [1]
Acid Value	≤ 3 mg KOH/g [1]

Characteristic	Specification for Lanis PEG 75 (Solid Form)
Saponification Value	90 – 105 mg KOH/g [1]

This derivative is also available in a 50% aqueous solution (Lanis PEG 75/50), which is a clear, bright yellow viscous liquid easier to handle [1].

Derivation and Analysis Workflow

The derivation of lanolin into various products involves several key stages. The diagram below outlines the general workflow from raw material to derivative analysis.





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General workflow for the derivation and analysis of lanolin products.

Key Experimental Protocols

Based on the search results, here are methodologies for key processes:

- **Refining of Lanolin Alcohol:** Technical grade lanolin alcohols can be refined by subjecting them to a **thin-film distillation** process under vacuum, often with a counter-current steam flow. This process deodorizes and bleaches the material, which is crucial for high-quality derivatives [2].
- **General Esterification Protocol:** One common method involves direct reaction without solvents [2].
 - **Reaction Setup:** Mix refined lanolin alcohol with the desired acid (e.g., lactic acid, a fatty acid) and a catalyst (e.g., 0.5 grams of para-toluenesulfonic acid per mole of alcohol).
 - **Heating and Reaction:** Heat the mixture between **85°C to 170°C** with stirring and a nitrogen sparge. Remove water of reaction via condensation. Continue until the **acid value drops to 15 or less**, which may take 4 to 11 hours.
 - **Purification:** Wash the reaction product to remove excess acid. This can involve dissolving in benzene, shaking with a potassium hydroxide solution, and washing with brine until neutral. The product can be further decolorized by dissolving in isopropanol and treating with charcoal [2].
- **Ethoxylation Protocol:** While specific details are not provided, the process involves a condensation reaction where ethylene oxide units are chemically linked to lanolin esters under controlled conditions to produce non-ionic surfactants like Lanis PEG 75 [1].
- **Key Analytical Methods (Quality Control):** The following table summarizes critical quality control tests for lanolin derivatives [2] [1].

Analytical Method	Measures	Typical Specification (Example)
Acid Value	Free acid content in the derivative	≤ 3 mg KOH/g [1]
Saponification Value	Ester content	90 – 105 mg KOH/g [1]
Peroxide Value	Oxidation level	Not specified in results

Analytical Method	Measures	Typical Specification (Example)
Water Absorption	Moisture uptake capacity	$\leq 1.5\%$ [1]
Drop Point	Melting behavior	Not specified in results
Pesticide Residue	Purity and safety	Meets pharmacopoeia limits (e.g., total pesticides < 3 ppm for modified lanolin) [3]

Application and Formulation Insights

Ethoxylated lanolin derivatives are valued in formulations for their multi-functional properties [1]:

- **Primary Functions:** Acts as a surfactant with solubilizing, emulsifying, wetting, and mild detergent properties.
- **Formulation Use:** Ideal for clear liquid cosmetics (aftershaves, cleansing lotions) and can be used to create stable microemulsions for pharmaceutical sprays.
- **Skin Benefits:** Helps reduce the defatting effect of detergents on skin and hair.

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